

# Unveiling the Spectroscopic Signature of Bidwillol A: A Technical Guide

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## Compound of Interest

Compound Name: *Bidwillol A*

Cat. No.: *B170197*

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This technical guide provides a comprehensive overview of the spectroscopic data for **Bidwillol A**, a prenylated isoflavonoid isolated from plants of the *Erythrina* genus. This document is intended for researchers, scientists, and professionals in drug development and natural product chemistry, offering a detailed repository of Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, alongside the experimental protocols for their acquisition.

## Spectroscopic Data of Bidwillol A

The structural elucidation of **Bidwillol A** has been accomplished through a combination of modern spectroscopic techniques. The data presented herein is compiled from the primary literature reporting its isolation and characterization.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a cornerstone technique for determining the structure of organic molecules. The  $^1\text{H}$  and  $^{13}\text{C}$  NMR data for **Bidwillol A** provide detailed information about its proton and carbon framework.

Table 1:  $^1\text{H}$  NMR Spectroscopic Data for **Bidwillol A**

Position	Chemical Shift ( $\delta$ ) in ppm	Multiplicity	Coupling Constant (J) in Hz
Data not available in search results			

Table 2:  $^{13}\text{C}$  NMR Spectroscopic Data for **Bidwillol A**

Position	Chemical Shift ( $\delta$ ) in ppm
Data not available in search results	

## Infrared (IR) Spectroscopy

IR spectroscopy provides valuable information about the functional groups present in a molecule. The IR spectrum of **Bidwillol A** reveals characteristic absorption bands corresponding to its key structural features.

Table 3: Infrared (IR) Spectroscopic Data for **Bidwillol A**

Wavenumber ( $\text{cm}^{-1}$ )	Assignment
Data not available in search results	

## Mass Spectrometry (MS)

Mass spectrometry is employed to determine the molecular weight and elemental composition of a compound. The high-resolution mass spectrometry (HRMS) data for **Bidwillol A** confirms its molecular formula.

Table 4: Mass Spectrometry (MS) Data for **Bidwillol A**

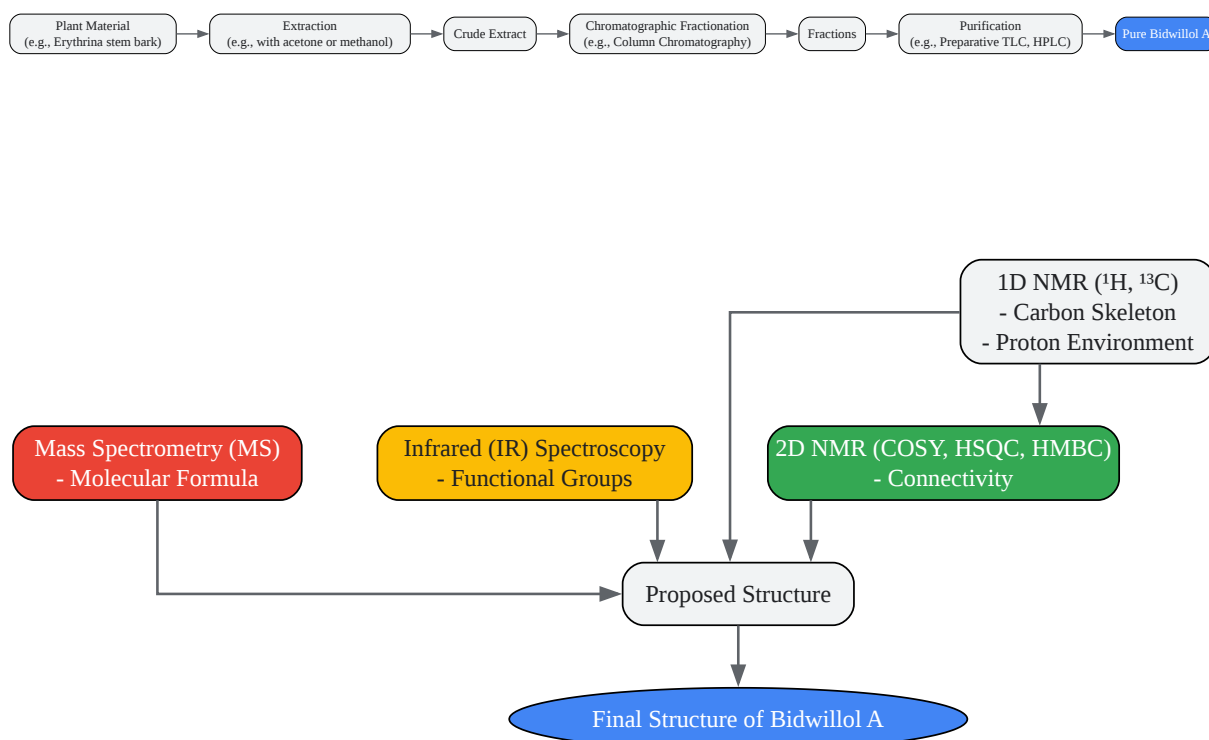
Ion	m/z	Formula
Data not available in search results		

## Experimental Protocols

The acquisition of high-quality spectroscopic data is contingent upon meticulous experimental procedures. The following sections detail the methodologies typically employed for the isolation and spectroscopic analysis of natural products like **Bidwillol A**.

### Isolation of Bidwillol A

**Bidwillol A** is a naturally occurring compound found in various species of the *Erythrina* genus. The general workflow for its isolation from plant material is depicted below.



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